

# Proper Disposal of *tert*-Butylferrocene: A Comprehensive Guide

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## Compound of Interest

Compound Name: *tert*-Butylferrocene

Cat. No.: B1143450

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For researchers and professionals in drug development, ensuring the safe handling and disposal of chemical reagents is paramount. This guide provides detailed, step-by-step procedures for the proper disposal of ***tert*-Butylferrocene**, an organometallic compound used in various research and industrial applications. Adherence to these guidelines is crucial for maintaining laboratory safety and environmental compliance.

## Quantitative Data for *tert*-Butylferrocene

A summary of the key physical and chemical properties of ***tert*-Butylferrocene** is presented below. This information is essential for its safe handling and storage.

Property	Value
CAS Number	1316-98-9[1]
Molecular Formula	C <sub>14</sub> H <sub>18</sub> Fe[1]
Molecular Weight	242.14 g/mol [1]
Appearance	Dark orange liquid[1][2]
Density	1.18 - 1.201 g/mL at 25°C[1][3]
Boiling Point	80 °C / 176 °F[2]
Flash Point	> 109 °C / > 228.2 °F[2]
Water Solubility	Immiscible[2]
Purity	≥ 97%
Storage Temperature	0 - 8 °C[1]

## Safety First: Personal Protective Equipment (PPE)

Before handling **tert-Butylferrocene**, it is imperative to be equipped with the appropriate personal protective equipment to minimize exposure risks.

- **Eye and Face Protection:** Wear tightly fitting safety goggles or a face shield that conforms to EN 166 (EU) or NIOSH (US) standards.[3]
- **Skin Protection:** Use chemical-impermeable gloves and wear fire- or flame-resistant and impervious clothing.[3]
- **Respiratory Protection:** In case of inadequate ventilation or if exposure limits are exceeded, use a full-face respirator.[3]

## Step-by-Step Disposal Procedure

The disposal of **tert-Butylferrocene** must be conducted in a manner that ensures the safety of laboratory personnel and protects the environment. As it is not classified as a hazardous substance, standard chemical waste disposal protocols should be followed.[4]

### Step 1: Waste Identification and Segregation

- Clearly identify the waste as **tert-Butylferrocene**.
- Segregate it from other chemical wastes to avoid unintended reactions. It should be stored in a dedicated and properly labeled container.

### Step 2: Secure Containment and Labeling

- Use a chemically resistant container for storing the **tert-Butylferrocene** waste. Ensure the container is in good condition and can be securely sealed.
- Label the container clearly with the name "**tert-Butylferrocene**" and any other identifiers required by your institution's waste management program.

### Step 3: Temporary Storage

- Store the sealed waste container in a cool, well-ventilated area designated for chemical waste.
- The storage area should be away from heat sources and incompatible materials.

### Step 4: Professional Disposal

- The final disposal of **tert-Butylferrocene** must be entrusted to a licensed and certified waste disposal company.[\[4\]](#)
- Do not attempt to dispose of this chemical down the drain or in regular trash.
- Follow all local, state, and national regulations for chemical waste disposal.[\[4\]](#)

## Accidental Release Measures

In the event of a spill, follow these procedures to mitigate any potential hazards:

- **Ensure Adequate Ventilation:** Immediately ensure the area is well-ventilated.[\[2\]](#)[\[5\]](#)
- **Evacuate Personnel:** Keep unnecessary personnel away from the spill area.[\[4\]](#)

- Contain the Spill: Use a suitable absorbent material to collect as much of the spill as possible.<sup>[4]</sup>
- Clean the Area: Once the bulk of the material is collected, clean the area thoroughly.
- Dispose of Cleanup Materials: The absorbent material and any contaminated cleaning supplies should be placed in a sealed container, labeled appropriately, and disposed of as chemical waste through a licensed disposal company.

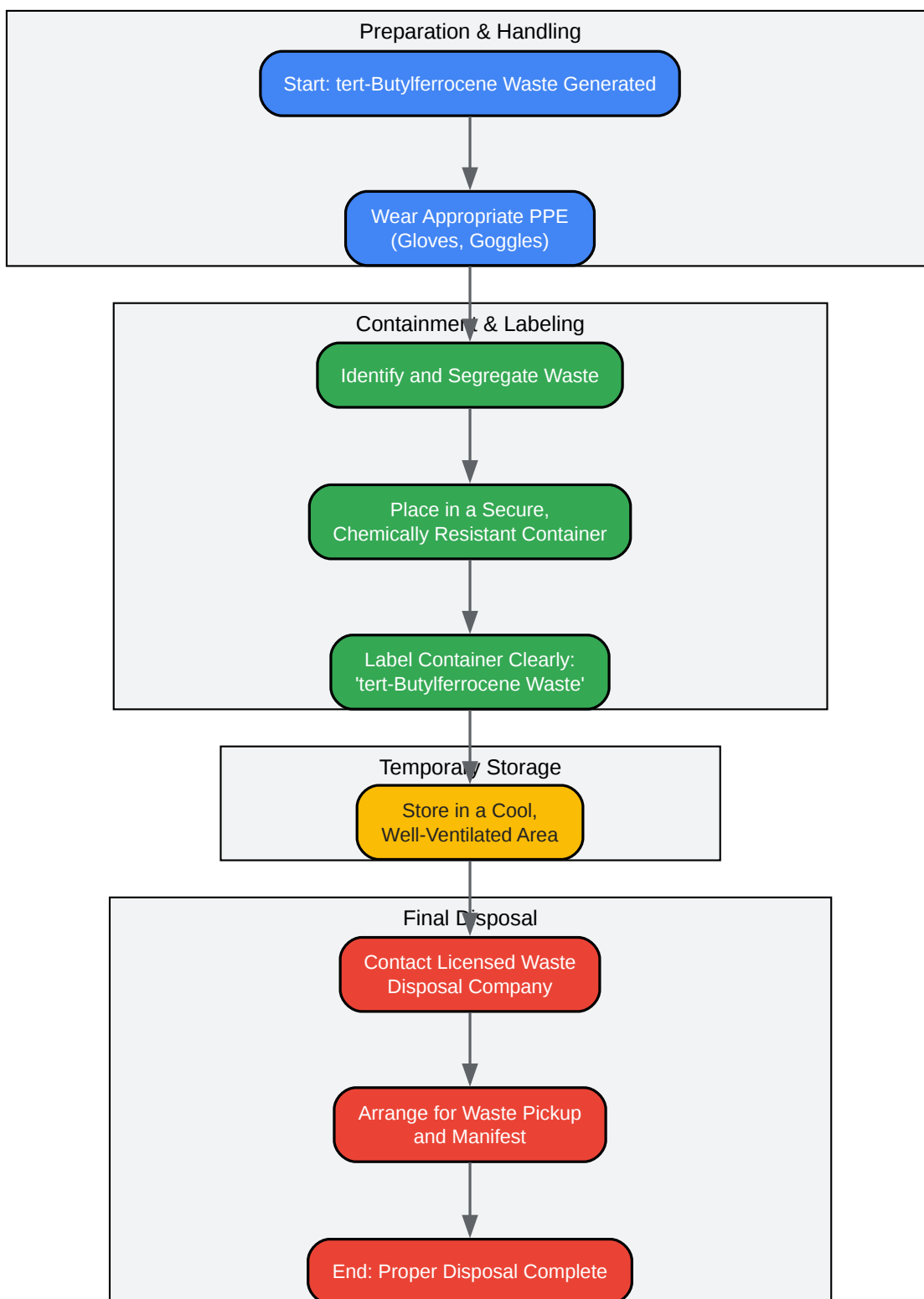
## First Aid Measures

In case of exposure to **tert-Butylferrocene**, take the following immediate actions:

- Inhalation: Move the affected person to fresh air. If breathing is difficult, seek medical attention.<sup>[2][3]</sup>
- Skin Contact: Remove contaminated clothing immediately and wash the affected skin with plenty of water. If irritation occurs, seek medical attention.<sup>[2][4]</sup>
- Eye Contact: Rinse the eyes immediately with plenty of water for at least 15 minutes, also under the eyelids. If eye irritation persists, get medical advice/attention.<sup>[2]</sup>
- Ingestion: Rinse the mouth with water and drink plenty of water afterwards. Seek medical attention if symptoms occur.<sup>[2][3]</sup>

## Disposal Workflow

The following diagram illustrates the logical workflow for the proper disposal of **tert-Butylferrocene**.



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Caption: Workflow for the proper disposal of **tert-Butylferrocene**.

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